

Personal protective equipment for handling Cytochalasin E

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Compound of Interest

Compound Name: Cytochalasin E

Cat. No.: B1669695

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Essential Safety and Handling Guide for Cytochalasin E

IMMEDIATE SAFETY OVERVIEW: **Cytochalasin E** is a potent, cell-permeable fungal toxin that is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[1] It is also suspected of damaging fertility or the unborn child.[1] Acute exposure can lead to severe damage of capillary walls, causing massive fluid and protein loss, shock, and potentially death.[1][2] Due to its high toxicity, strict adherence to safety protocols is mandatory to prevent any direct contact, inhalation, or ingestion.[2] This guide provides the essential personal protective equipment (PPE), handling, and disposal procedures for laboratory professionals.

Quantitative Hazard and Storage Data

For quick reference, the following table summarizes key quantitative data for **Cytochalasin E**.

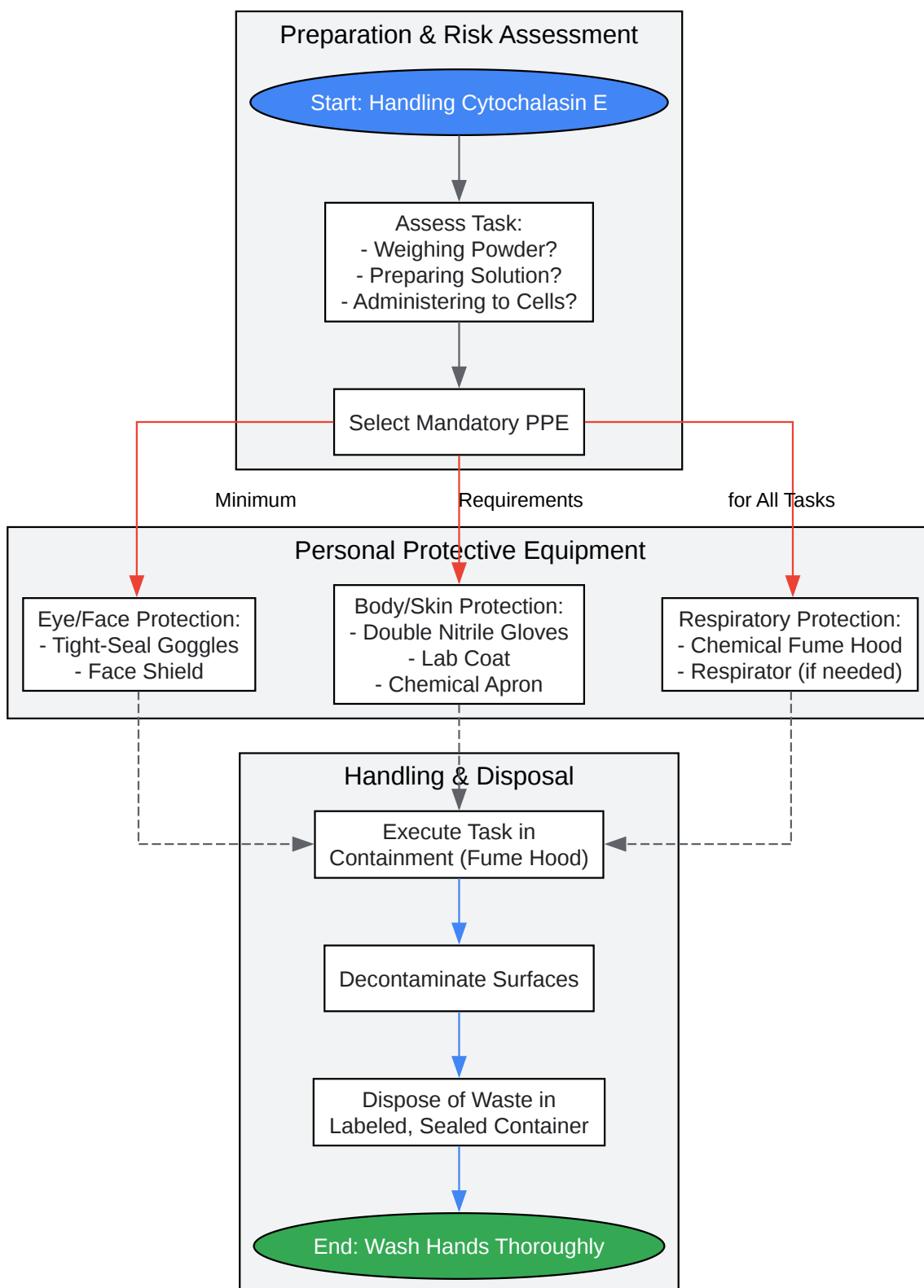
Parameter	Value	Species	Source
Oral LD50	9.1 mg/kg	Rat	
Dermal LD50	9,100 µg/kg	Rat	
Storage Temperature	-20°C	N/A	

Note: LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. These values indicate extreme toxicity.

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **Cytochalasin E** in any form (powder or solution).

- Eye and Face Protection:
 - Wear tight-sealing safety goggles that meet EU EN166 standards or OSHA 29 CFR 1910.133 regulations.
 - In addition to goggles, a face shield must be worn, especially when handling the powder form or during procedures with a risk of splashing.
- Skin and Body Protection:
 - Gloves: Wear two pairs of chemical-resistant, powder-free nitrile gloves. Gloves should have a minimum thickness of 0.45mm for handling spills. Change gloves immediately if they become contaminated.
 - Lab Coat/Protective Suit: A dedicated lab coat with long sleeves and tight cuffs is required. For handling larger quantities or in the event of a major spill, a chemical-resistant suit or coverall is necessary.
 - Apron: A chemical-resistant apron should be worn over the lab coat when handling concentrated solutions or the solid compound to protect against splashes.
- Respiratory Protection:
 - All handling of **Cytochalasin E** powder must be performed within a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation risk.
 - If a fume hood is not available or if exposure limits are at risk of being exceeded, a NIOSH/MSHA-approved respirator with a type P3 (EN 143) filter cartridge is required. For major spills, a full-body protective suit with a self-contained breathing apparatus (SCBA) is essential.



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Caption: Workflow for mandatory PPE selection and handling of **Cytochalasin E**.

Operational Plan: Safe Handling Protocol

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure risk.

Preparation:

- **Designated Area:** All work with **Cytochalasin E** must be conducted in a designated area, clearly marked with hazard warnings.
- **Fume Hood/BSC:** Before starting, ensure your chemical fume hood or Class II biological safety cabinet is functioning correctly.
- **Gather Materials:** Assemble all necessary equipment (spatulas, tubes, solvents, vortexer) and the waste container inside the hood before bringing in the **Cytochalasin E**.
- **Don PPE:** Put on all required PPE as described in the section above before entering the designated handling area.

Handling the Compound:

- **Weighing:** If weighing the powder, do so inside the fume hood on an anti-vibration table if available. Use a spatula to carefully transfer the powder to a tared container. Avoid any actions that could generate dust.
- **Solubilization:** **Cytochalasin E** is typically dissolved in solvents like DMSO or chloroform. Add the solvent slowly to the powder within the container to prevent aerosolization. Cap and seal the container before vortexing or mixing.
- **Dilutions:** Perform all serial dilutions within the fume hood.
- **General Use:** Always handle containers of **Cytochalasin E**, whether in solid or liquid form, with gloved hands and inside a containment device. Never eat, drink, or smoke in the laboratory.

After Handling:

- **Decontamination:** Wipe down all surfaces and equipment within the fume hood with an appropriate decontamination solution (e.g., 70% ethanol followed by a surface cleaner), and

then wipe with water.

- Doffing PPE: Remove PPE in the correct order (gloves first, then apron, face shield, and goggles, followed by lab coat) to avoid cross-contamination. Wash hands thoroughly with soap and water immediately after removing all PPE.

Disposal Plan: Waste and Spills

Proper disposal is a critical final step to ensure safety for all laboratory and support personnel.

Routine Waste Disposal:

- Segregation: All materials that have come into contact with **Cytochalasin E** are considered hazardous waste. This includes pipette tips, tubes, gloves, and contaminated paper towels.
- Containment: Collect all solid and liquid waste into a dedicated, clearly labeled, and sealed hazardous waste container. Do not mix with other chemical waste streams unless approved by your institution's safety office.
- Final Disposal: Dispose of the sealed container through your institution's hazardous waste management program. Contaminated lab coats should be laundered separately by a professional service familiar with cytotoxic contaminants.

Spill Cleanup Protocol:

- Minor Spill (inside a fume hood):
 - Alert colleagues in the immediate area.
 - Wearing your full standard PPE, cover the spill with absorbent pads.
 - Gently apply a decontamination solution and wait for the recommended contact time.
 - Collect all cleanup materials into the hazardous waste container.
 - Wipe the area clean and perform a final decontamination of all surfaces.
- Major Spill (outside a fume hood):

- Evacuate: Immediately alert everyone and evacuate the area. Prevent entry.
- Notify: Inform your lab supervisor and institutional safety office immediately.
- Isolate: If safe to do so, close the doors to the affected area to contain any airborne powder or vapors.
- Professional Cleanup: Do not attempt to clean a major spill yourself. Only personnel trained in hazardous material response and equipped with full-body protective clothing and a self-contained breathing apparatus should manage the cleanup.

Experimental Applications and Methodologies

Cytochalasin E is utilized in various research contexts due to its biological activity. It is a known inhibitor of actin polymerization and has been shown to prevent angiogenesis and tumor growth.

Cited Experimental Uses:

- Anti-Angiogenesis Assays: Used to inhibit bovine capillary endothelial (BCE) cell proliferation and angiogenesis in mouse cornea assays.
- Actin Polymerization Studies: Applied to cells to disrupt actin stress fibers and study its effect on cellular processes like mitochondrial uptake.
- Autophagy Research: Employed to inhibit the fusion of autophagosomes with lysosomes, amplifying the effects of certain anti-cancer drugs.

Detailed, step-by-step protocols for these specific experiments are highly dependent on the cell line, model system, and research question. Researchers should consult the primary peer-reviewed literature for precise methodologies, such as the concentrations and incubation times used in the cited studies. The safety and handling procedures outlined in this document must be followed for all experimental applications.

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References

- 1. Cytochalasin E | C₂₈H₃₃NO₇ | CID 5458385 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
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